

A Technical Guide to the Solubility of IR-797 Chloride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **IR-797 chloride**, a near-infrared (NIR) cyanine dye, in various laboratory solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize **IR-797 chloride** in their work.

Core Topic: IR-797 Chloride Solubility

IR-797 chloride is a lipophilic cationic dye with applications in photodynamic therapy, in vivo imaging, and flow cytometry. Its solubility is a critical parameter for the preparation of stock solutions, formulation of delivery systems, and the design of experimental protocols.

Quantitative Solubility Data

The solubility of **IR-797 chloride** varies significantly across different solvents, a key consideration for its practical application. The following table summarizes the available quantitative and qualitative solubility data for **IR-797 chloride**. It is important to note that the solubility of cyanine dyes can be influenced by factors such as purity, temperature, and the presence of co-solvents.



Solvent	Solubility	Remarks
Dimethyl Sulfoxide (DMSO)	10 mg/mL	Ultrasonic assistance may be required. It is recommended to use newly opened, anhydrous DMSO as the solvent is hygroscopic.
Methanol	Soluble	While specific quantitative data is not readily available, IR-797 chloride is widely reported to be soluble in methanol.
Dimethylformamide (DMF)	~10 mg/mL (estimated)	Based on the solubility of similar cyanine dyes like Cy7.
Ethanol	~5 mg/mL (estimated)	Based on the solubility of similar cyanine dyes like Cy7.
Water	Poorly soluble	As a non-sulfonated cyanine dye, IR-797 chloride exhibits limited solubility in aqueous solutions.
Phosphate-Buffered Saline (PBS, pH 7.2)	~1 mg/mL (estimated)	Based on the solubility of similar cyanine dyes like Cy7.

Experimental Protocols General Protocol for Determining the Solubility of a Solid Compound

This section outlines a generalized experimental protocol for determining the solubility of a solid compound, such as **IR-797 chloride**, in a given solvent. This method is based on the principle of creating a saturated solution and then quantifying the amount of dissolved solute.

Materials:

• IR-797 chloride



- · Solvent of interest
- Vials with screw caps
- Vortex mixer
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (or a UV-Vis spectrophotometer)
- · Volumetric flasks and pipettes

Procedure:

- Preparation of a Supersaturated Solution:
 - Add an excess amount of IR-797 chloride to a known volume of the solvent in a vial. The
 exact amount should be more than what is expected to dissolve.
 - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
 - Agitate the mixture at a constant temperature using a shaker or incubator for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The solution should be saturated with the solute, with excess solid remaining.
- Separation of Undissolved Solid:
 - Centrifuge the vial at a high speed to pellet the undissolved solid.



- Carefully withdraw the supernatant using a syringe and filter it through a syringe filter to remove any remaining solid particles.
- Quantification of Dissolved Solute:
 - Using HPLC:
 - Prepare a series of standard solutions of IR-797 chloride of known concentrations in the same solvent.
 - Generate a calibration curve by plotting the peak area from the HPLC chromatograms against the concentration of the standard solutions.
 - Dilute the filtered saturated solution with a known factor to bring its concentration within the range of the calibration curve.
 - Inject the diluted sample into the HPLC system and determine its concentration from the calibration curve.
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
 - Using Gravimetric Analysis (for non-volatile solutes):
 - Accurately weigh an empty, dry container.
 - Transfer a known volume of the filtered saturated solution to the container.
 - Evaporate the solvent completely under a gentle stream of nitrogen or in a vacuum oven at a temperature that does not degrade the solute.
 - Once the solvent is fully evaporated, weigh the container with the dried solute.
 - The mass of the dissolved solute is the final weight minus the initial weight of the container.
 - Calculate the solubility in mg/mL or g/L.



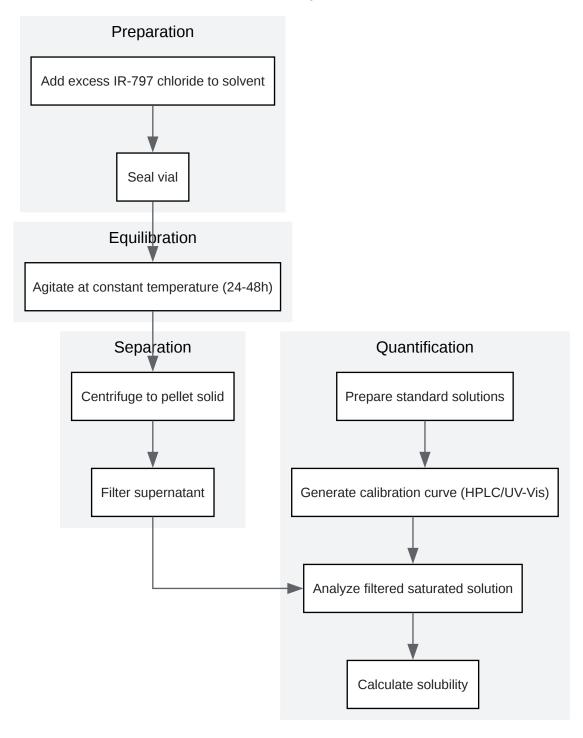
- · Reporting:
 - Report the solubility as the mean of at least three independent measurements, along with the standard deviation and the temperature at which the determination was performed.

Visualizations

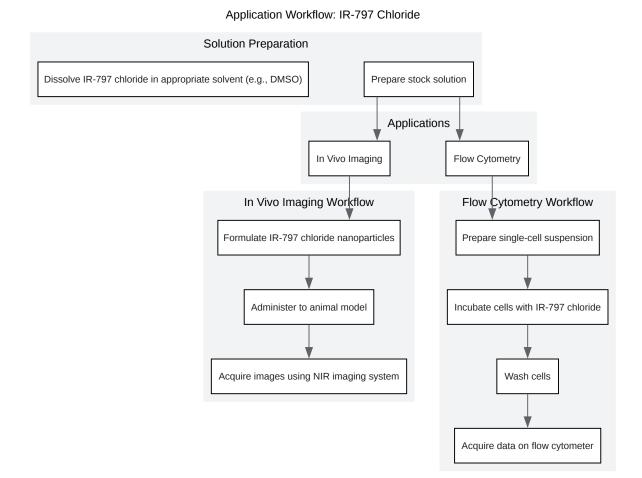
The following diagrams, generated using Graphviz, illustrate key experimental workflows and logical relationships relevant to the use of **IR-797 chloride**.



Workflow for Solubility Determination







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